

Technical Safety Guide for **tert-Butyl 4-(3-bromopropyl)piperidine-1-carboxylate**

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Compound of Interest

	<i>tert-Butyl 4-(3-bromopropyl)piperidine-1-carboxylate</i>
Compound Name:	<i>tert-Butyl 4-(3-bromopropyl)piperidine-1-carboxylate</i>
Cat. No.:	B186599

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data, handling procedures, and toxicological information for **tert-Butyl 4-(3-bromopropyl)piperidine-1-carboxylate** (CAS No. 164149-27-3). The information is compiled to ensure safe laboratory practices and to provide a deeper understanding of the compound's characteristics for research and development purposes.

Section 1: Chemical and Physical Properties

tert-Butyl 4-(3-bromopropyl)piperidine-1-carboxylate is a chemical intermediate often utilized in the synthesis of more complex molecules, notably as a linker in Proteolysis Targeting Chimeras (PROTACs).^[1] Its physical and chemical properties are crucial for safe handling and experimental design.

Property	Data	Source(s)
Molecular Formula	C13H24BrNO2	[2]
Molecular Weight	306.24 g/mol	[1][2][3]
CAS Number	164149-27-3	[3]
Physical Form	Solid or liquid	
Melting Point	No data available	
Boiling Point	No data available	
Flash Point	No data available	
Density	No data available	
Vapor Pressure	No data available	[3]
Water Solubility	No data available	[3]
Storage Temperature	2-8°C, sealed in dry	

Section 2: Toxicological Data and Hazard Classification

Comprehensive toxicological studies for this compound are limited. The hazard classification is based on the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).

Hazard Classification	GHS Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Irritation	Category 2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory tract irritation)	H335: May cause respiratory irritation

Toxicological Data	Value
LD50 (Oral)	No data available
LD50 (Dermal)	No data available
LC50 (Inhalation)	No data available
Carcinogenicity	No component of this product present at levels greater than or equal to 0.1% is identified as a probable, possible or confirmed human carcinogen by IARC, ACGIH, or NTP. [3]

Section 3: Experimental Protocols and Safe Handling

Adherence to strict safety protocols is mandatory when handling **tert-Butyl 4-(3-bromopropyl)piperidine-1-carboxylate**.

Personal Protective Equipment (PPE)

A risk assessment should be conducted before handling. The following PPE is recommended:

- Eye/Face Protection: Wear chemical safety goggles and/or a face shield.
- Hand Protection: Wear compatible chemical-resistant gloves. Gloves must be inspected prior to use.
- Skin and Body Protection: Wear a lab coat, and consider additional protective clothing to prevent skin exposure.
- Respiratory Protection: Use a NIOSH/MSHA or European Standard EN 149 approved respirator if ventilation is inadequate or for spill cleanup.

Engineering Controls

- Work in a well-ventilated area, preferably in a chemical fume hood.
- Ensure that eyewash stations and safety showers are readily accessible.

General Handling Protocol

- Avoid contact with skin, eyes, and clothing.[3]
- Do not breathe dust, fume, gas, mist, vapors, or spray.[3]
- Wash hands thoroughly after handling.[3]
- Do not eat, drink, or smoke in the laboratory.[3]
- Keep the container tightly closed when not in use.
- Store in a cool, dry, and well-ventilated place at the recommended temperature of 2-8°C.

Spill Response Protocol

- Evacuate: Immediately evacuate personnel from the spill area.
- Ventilate: Ensure the area is well-ventilated.
- Contain: Prevent further leakage or spillage if it is safe to do so. Keep the material away from drains and water courses.[3]
- Absorb: For liquid spills, absorb with an inert material (e.g., sand, silica gel, universal binder). For solid spills, sweep up carefully to avoid dust generation.[3]
- Collect: Place the spilled material and absorbent into a sealed, labeled container for disposal.
- Decontaminate: Clean the spill area with a suitable solvent (e.g., alcohol) and wash thoroughly.[3]
- Dispose: Dispose of the waste in accordance with local, state, and federal regulations.

Section 4: First Aid Measures

Immediate medical attention is required in case of exposure.

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[3]
- Skin Contact: Immediately wash the affected area with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.[3]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[3]
- Ingestion: Do NOT induce vomiting. Wash out the mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[3]

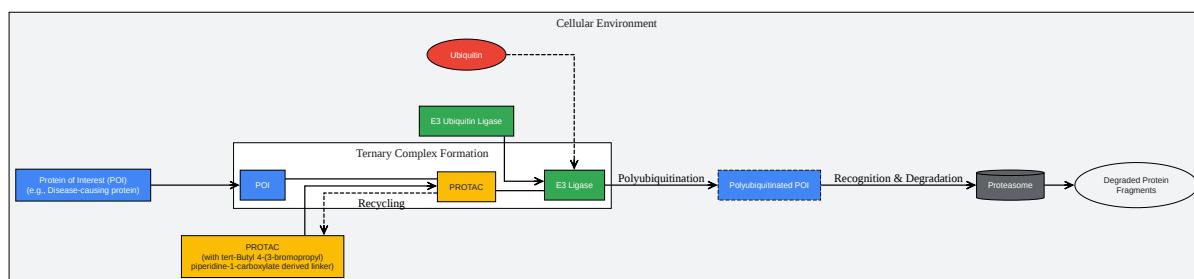
Section 5: Stability and Reactivity

- Reactivity: No data available.
- Chemical Stability: Stable under recommended storage conditions.[3]
- Possibility of Hazardous Reactions: No data available.
- Conditions to Avoid: No data available.
- Incompatible Materials: Strong acids/alkalis, strong oxidizing/reducing agents.
- Hazardous Decomposition Products: Under fire conditions, may decompose to produce toxic fumes.

Section 6: Role as a PROTAC Linker and Signaling Pathway Context

tert-Butyl 4-(3-bromopropyl)piperidine-1-carboxylate is frequently used as a bifunctional linker in the synthesis of PROTACs.[1] PROTACs are novel therapeutic agents that utilize the cell's own ubiquitin-proteasome system to target and degrade specific proteins of interest (POIs), which are often implicated in disease.

A PROTAC molecule consists of three components: a ligand for the POI, a ligand for an E3 ubiquitin ligase, and a linker that connects them. The linker's length, flexibility, and chemical composition are critical for the efficacy of the PROTAC, as it dictates the formation of a stable ternary complex between the POI and the E3 ligase.^[4] This proximity allows the E3 ligase to polyubiquitinate the POI, marking it for degradation by the proteasome.



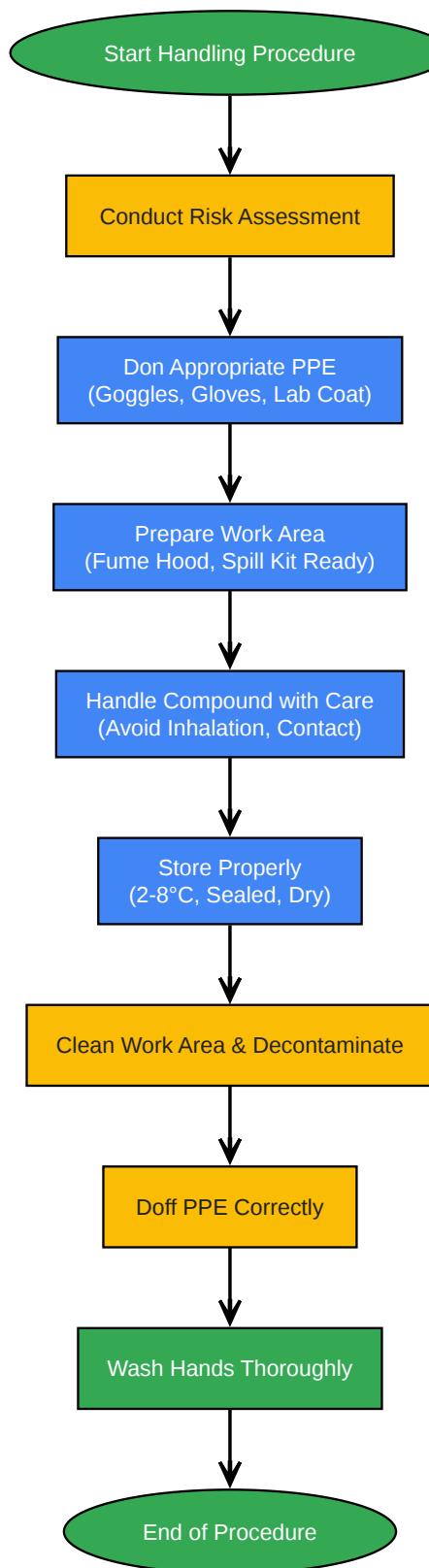
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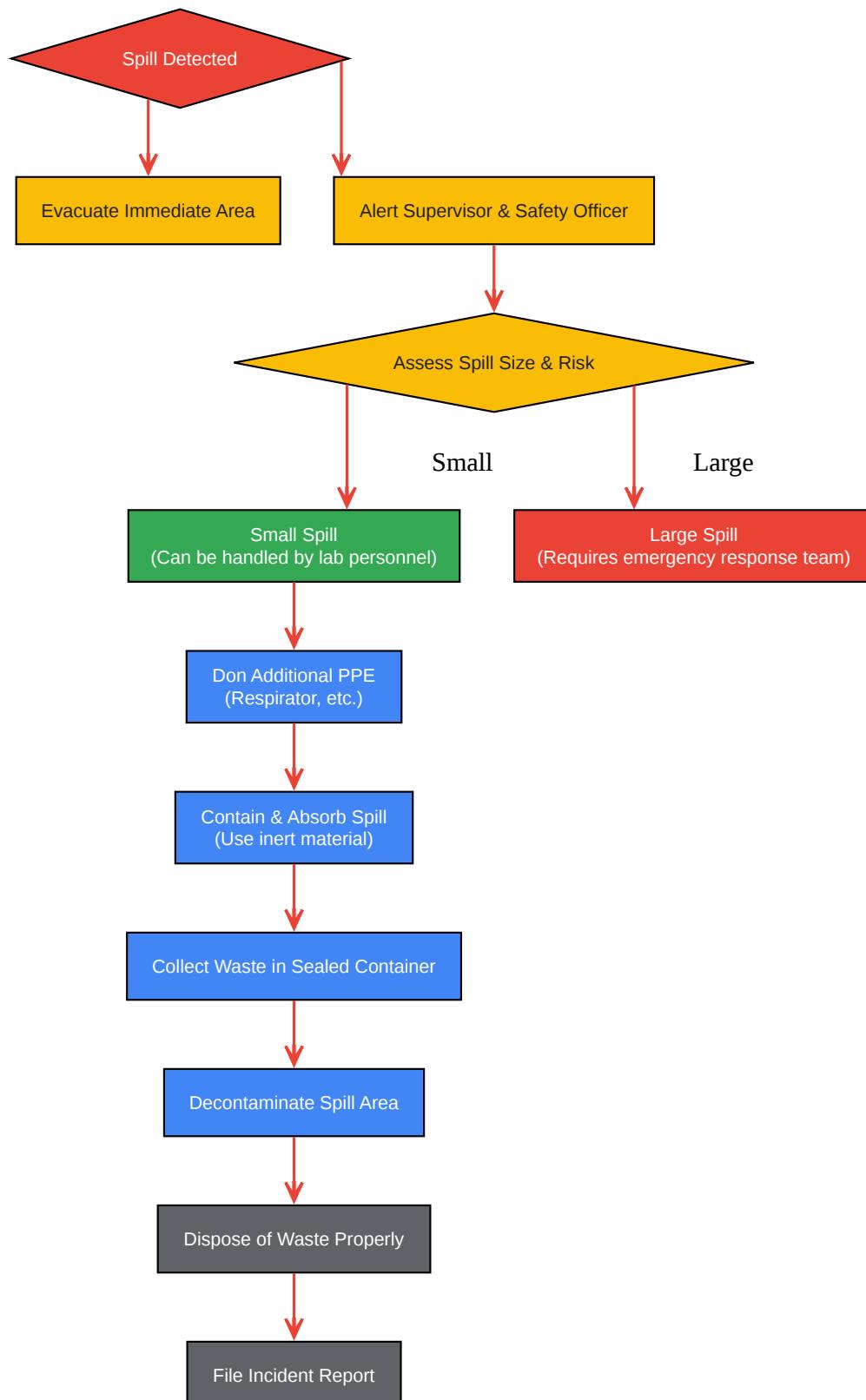
Caption: Mechanism of action for a PROTAC utilizing a linker derived from **tert-Butyl 4-(3-bromopropyl)piperidine-1-carboxylate**.

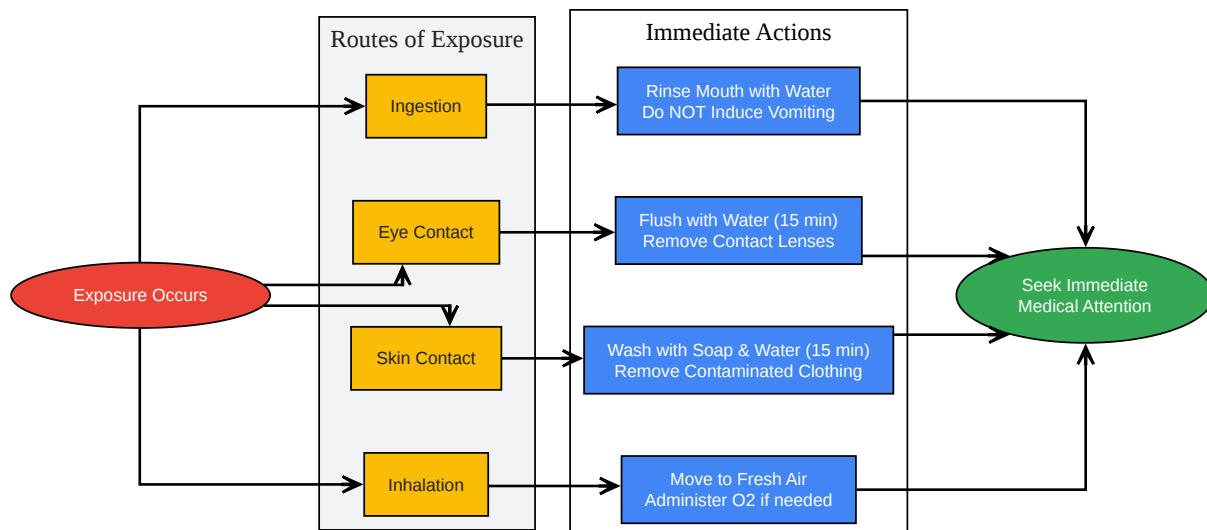
Section 7: Workflow Diagrams

The following diagrams illustrate the standard workflows for handling and emergencies involving **tert-Butyl 4-(3-bromopropyl)piperidine-1-carboxylate**.

Standard Handling Workflow







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